

Diisopropyl maleate IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropyl maleate*

Cat. No.: *B158051*

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An In-depth Technical Guide to **Diisopropyl Maleate**

Chemical Identity

IUPAC Name: dipropan-2-yl (Z)-but-2-enedioate[1][2]

Synonyms:

- **Diisopropyl maleate**[1][3]
- Isopropyl maleate[1][3]
- Maleic acid, diisopropyl ester[1][3]
- (Z)-2-Butenedioic acid diisopropyl ester[3][4]
- (Z)-2-Butenedioic acid di(1-methylethyl) ester[3][4]
- 2-Butenedioic acid (2Z)-, bis(1-Methylethyl) ester[3][4][5]
- 2-Butenedioic acid (Z)-, bis(1-methylethyl) ester[1]
- diisopropyl (2Z)-2-butenedioate[6]
- 1,4-Bis(1-methylethyl) (2Z)-2-butenedioate[1]
- Diisopropylester kyseliny maleinove[1]

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **diisopropyl maleate**.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C₁₀H₁₆O₄ [1] [3]
Molecular Weight	200.23 g/mol [1] [3]
Physical State	Liquid [3]
Melting Point	-30.15°C [3] [5]
Boiling Point	225.5°C at 760 mmHg [3]
Density	1.027 g/cm³ [3]
Refractive Index	1.445 [3]
Viscosity	4.56 mm²/s [3] [5]

| Flash Point | 112.3°C[\[3\]](#) |

Table 2: Solubility and Partition Properties

Property	Value
Water Solubility	9.9 g/L at 20°C [3] [5]
LogP (Octanol-Water)	1.95 [3] [5]

| Vapor Pressure | 6.2 Pa at 25°C[\[3\]](#)[\[5\]](#) |

Experimental Protocols: Synthesis of Diisopropyl Maleate

Diisopropyl maleate is primarily synthesized through the esterification of maleic anhydride or maleic acid with isopropanol. Below are detailed protocols for two common synthetic methods.

Conventional Esterification

This method involves the direct esterification using an acid catalyst.^[3]

- Reactants: Maleic anhydride and Isopropanol.
- Catalyst: Sulfuric acid or p-toluenesulfonic acid.
- Methodology:
 - Combine maleic anhydride and isopropanol in a molar ratio ranging from 1:3 to 1:8 in a reaction vessel.
 - Add an acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid).
 - Heat the mixture to a temperature between 70-110°C.
 - Maintain the reaction under stirring and reflux for a period of 3 to 8 hours.
 - Upon completion, the crude product can be purified by distillation to obtain **diisopropyl maleate**.

Ionic Liquid-Catalyzed Synthesis

An environmentally friendlier approach utilizes a dual-nuclear functionalized ionic liquid as a catalyst, which can be easily separated and recycled.^{[3][7]}

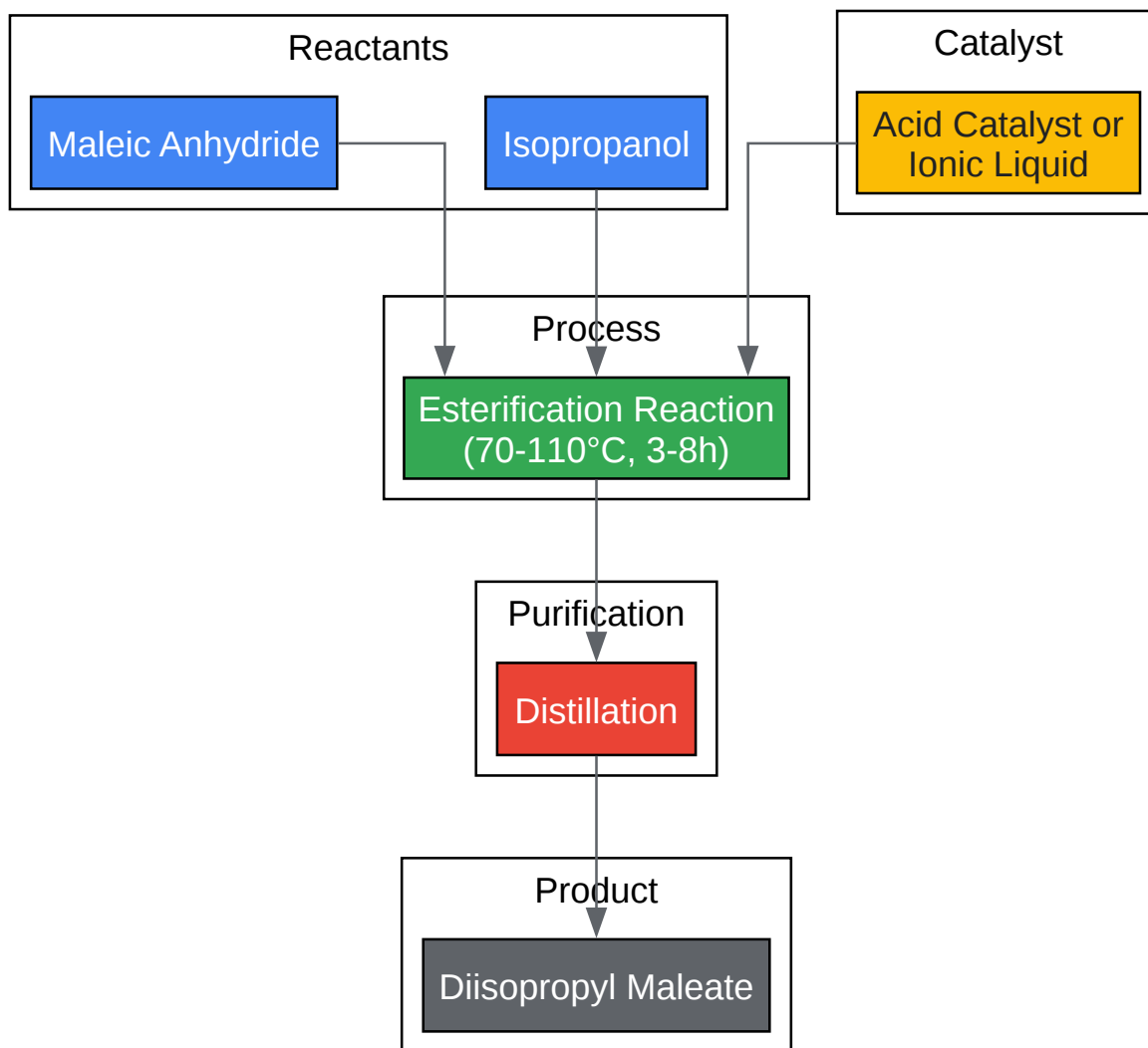
- Reactants: Maleic anhydride and Isopropanol.
- Catalyst: Dual-nuclear functionalized ionic liquid.
- Methodology:
 - Mix maleic anhydride and isopropanol in a mass ratio of 1:3 to 1:8.^[7]

- Add the dual-nuclear functionalized ionic liquid catalyst, with its mass being 10% to 20% of the mass of the maleic anhydride.[\[7\]](#)
- Control the reaction temperature at 70°C-110°C and allow the mixture to stir and reflux for 3-8 hours.[\[7\]](#)
- After the reaction is complete, let the mixture stand at room temperature to allow for phase separation.[\[7\]](#)
- The lower layer containing the ionic liquid can be separated and recycled.[\[7\]](#)
- The upper layer containing the ester is purified by vacuum distillation to yield pure **diisopropyl maleate**.[\[7\]](#)

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **diisopropyl maleate** from maleic anhydride and isopropanol.

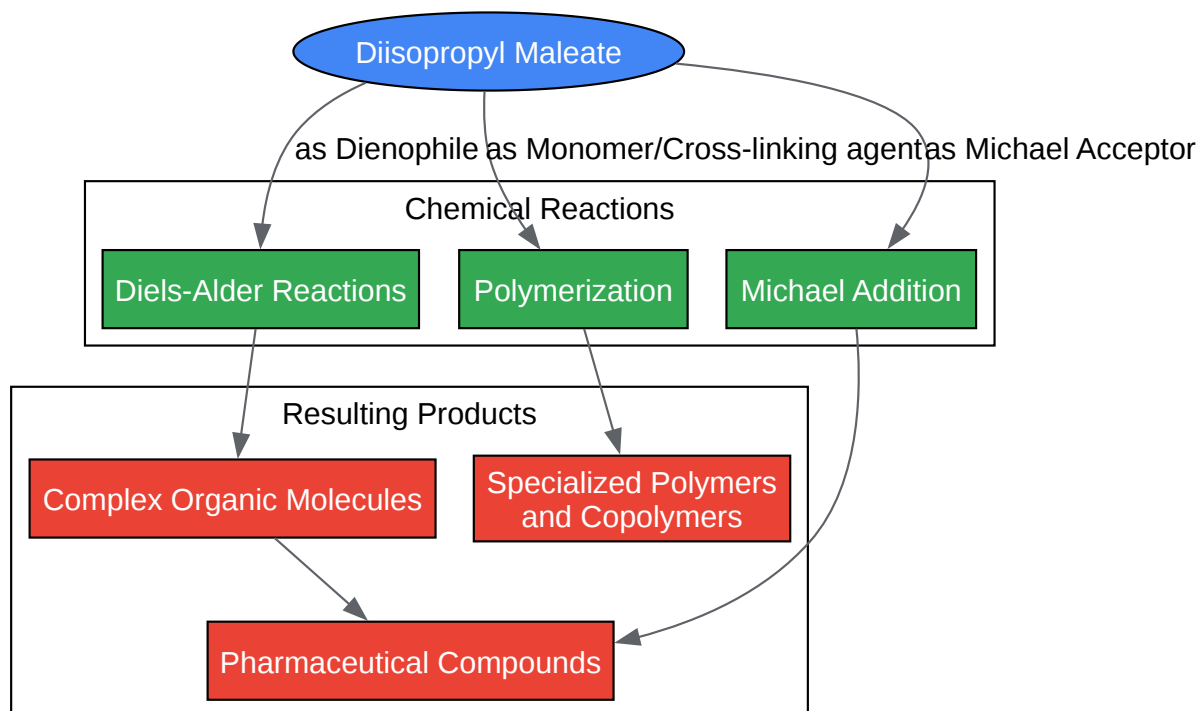


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Caption: Workflow for the synthesis of **diisopropyl maleate**.

Role as a Chemical Intermediate

Diisopropyl maleate serves as a versatile intermediate in organic synthesis.



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Caption: Role of **diisopropyl maleate** as a chemical intermediate.

Applications in Research and Development

Diisopropyl maleate is an important intermediate in the synthesis of more complex organic molecules.[3] It is utilized in various industrial applications, including:

- Polymer Formulations: As a cross-linking agent.[3]
- Adhesives and Coatings: In formulations for adhesives and films.[3]
- Plasticizers: Used in plasticizer applications.[3]
- Pharmaceutical Synthesis: Serves as a key building block in the development of pharmaceutical compounds.[8]

- Organic Synthesis: Acts as a dienophile in Diels-Alder reactions.[3][8]

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- To cite this document: BenchChem. [Diisopropyl maleate IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158051#diisopropyl-maleate-iupac-name-and-synonyms]

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